

CAS number and MDL number for N-benzylprop-2-yn-1-amine

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Compound of Interest

Compound Name: *N-benzylprop-2-yn-1-amine*

Cat. No.: *B073216*

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An In-depth Technical Guide to **N-benzylprop-2-yn-1-amine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-benzylprop-2-yn-1-amine**, a versatile chemical compound with applications in synthetic chemistry and potential relevance in medicinal chemistry. This document outlines its chemical identifiers, physical properties, a detailed synthesis protocol, and insights into its reactivity and potential biological significance.

Chemical Identification and Properties

N-benzylprop-2-yn-1-amine, also known as benzylpropargylamine, is a chemical intermediate utilized in various organic syntheses. Its key identifiers and properties are summarized below for easy reference.

Identifier	Value
CAS Number	1197-51-9[1][2]
MDL Number	MFCD02731101
Molecular Formula	C ₁₀ H ₁₁ N
Molecular Weight	145.20 g/mol
Synonyms	Benzylpropargylamine, N-Demethylpargyline, N-(2-Propynyl)benzylamine

Synthesis of N-benzylprop-2-yn-1-amine

A common and effective method for the synthesis of **N-benzylprop-2-yn-1-amine** involves the reaction of (bromomethyl)benzene with prop-2-yn-1-amine in the presence of a base.

Experimental Protocol

Materials:

- (Bromomethyl)benzene
- Prop-2-yn-1-amine
- Potassium carbonate (K₂CO₃)
- Anhydrous acetonitrile (CH₃CN)
- Argon gas
- Silica gel for flash chromatography
- Hexane
- Ethyl acetate (EtOAc)

Procedure:

- A suspension of (bromomethyl)benzene (5.8 ml, 48.6 mmol), prop-2-yn-1-amine (10.0 ml, 145.0 mmol), and K_2CO_3 (8.0 g, 58.3 mmol) in anhydrous CH_3CN (150.0 ml) is prepared in a suitable reaction vessel.
- The reaction mixture is stirred at 90 °C under an argon atmosphere for 12 hours.
- After the reaction is complete, the mixture is filtered to remove solid residues.
- The solvent is removed from the filtrate in *vacuo*.
- The resulting residue is purified by flash chromatography on silica gel using a mobile phase of hexane:EtOAc (10:1) to yield the final product as a pale yellow oil.

Chemical Reactivity and Applications

N-benzylprop-2-yn-1-amine serves as a valuable building block in organic synthesis. The presence of the terminal alkyne group makes it a suitable substrate for "click chemistry" reactions, such as copper-catalyzed azide-alkyne cycloadditions, for the synthesis of more complex molecules.

Furthermore, it participates in cyclization reactions. For instance, it can react with carbon dioxide (CO_2) in the presence of a suitable catalyst to form heterocyclic compounds like 2-oxazolidinones. This reactivity highlights its utility in the synthesis of diverse chemical scaffolds.

Potential Biological Significance

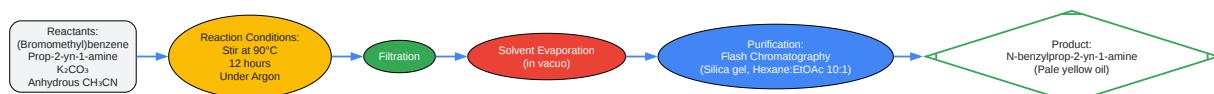
While direct studies on the specific signaling pathways of **N-benzylprop-2-yn-1-amine** are not extensively documented in publicly available literature, the propargylamine moiety is a key pharmacophore in several biologically active molecules. For example, derivatives containing the N-(prop-2-yn-1-yl)amino group have been shown to exhibit high affinity for sigma-1 (σ_1) and sigma-2 (σ_2) receptors.^[3] These receptors are implicated in a variety of neurological disorders.

Compounds incorporating this moiety have also demonstrated inhibitory activity against enzymes such as acetylcholinesterase (AChE) and monoamine oxidase (MAO) A/B.^[3] These enzymes are important targets in the development of drugs for neurodegenerative diseases like Alzheimer's and Parkinson's disease. The structural similarity of **N-benzylprop-2-yn-1-**

amine to these active compounds suggests its potential as a scaffold or intermediate in the design and synthesis of novel therapeutic agents targeting these pathways.

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **N-benzylprop-2-yn-1-amine**.



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Caption: Workflow for the synthesis of **N-benzylprop-2-yn-1-amine**.

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